

CGS 21680 sodium salt quality control and purity assessment

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Compound of Interest

Compound Name: CGS 21680 sodium

Cat. No.: B15551045

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Technical Support Center: CGS 21680 Sodium Salt

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **CGS 21680 sodium** salt. The information provided is intended to assist with quality control, purity assessment, and experimental troubleshooting.

Frequently Asked Questions (FAQs)

Q1: What is the expected purity of **CGS 21680 sodium** salt?

A1: While a specific Certificate of Analysis for the sodium salt is not publicly available, the hydrochloride salt of CGS 21680 is typically supplied with a purity of $\geq 98\%$ as determined by High-Performance Liquid Chromatography (HPLC)[1]. It is reasonable to expect a similar purity level for the sodium salt. Always refer to the batch-specific Certificate of Analysis provided by the supplier for precise purity information.

Q2: How should **CGS 21680 sodium** salt be stored?

A2: CGS 21680 solid, including its salt forms, should be stored desiccated at -20°C for long-term stability[1]. Stock solutions should be aliquoted and stored at -20°C or -80°C . To avoid repeated freeze-thaw cycles, it is recommended to use prepared solutions on the same day if

possible[2]. For stock solutions in DMSO, some suppliers suggest storage at -20°C for up to one month, while others indicate stability for up to one year at -20°C or two years at -80°C when sealed and protected from moisture[2][3].

Q3: What are the recommended solvents for dissolving **CGS 21680 sodium** salt?

A3: CGS 21680 and its salts are soluble in dimethyl sulfoxide (DMSO)[3][4]. For in vivo experiments, a common vehicle involves dissolving the compound in DMSO first, followed by dilution with other components like PEG300, Tween 80, and an aqueous buffer such as saline[4]. The solubility of the hydrochloride salt in DMSO is reported to be up to 100 mM[1].

Q4: What is the primary mechanism of action of CGS 21680?

A4: CGS 21680 is a potent and selective agonist for the Adenosine A2A receptor (A2AR), a G-protein coupled receptor (GPCR)[5][6][7]. Activation of the A2AR by CGS 21680 typically leads to the stimulation of adenylyl cyclase, resulting in an increase in intracellular cyclic AMP (cAMP) levels. This signaling cascade is involved in various physiological processes, including vasodilation, anti-inflammatory responses, and neurotransmission[6][8].

Quality Control and Purity Assessment

A comprehensive quality control program for **CGS 21680 sodium** salt should include identity, purity, and content assessment. The following table summarizes the key analytical techniques and their purposes.

Parameter	Analytical Technique	Purpose
Identity	¹ H NMR, ¹³ C NMR, Mass Spectrometry (MS)	Confirms the chemical structure of the compound.
Purity	High-Performance Liquid Chromatography (HPLC) with UV or MS detection	Separates and quantifies the main compound from any impurities.
Residual Solvents	Gas Chromatography (GC)	Detects and quantifies any remaining solvents from the synthesis and purification process.
Water Content	Karl Fischer Titration	Determines the amount of water present in the solid material.

Experimental Protocols

Protocol 1: Purity Determination by HPLC

This protocol provides a general method for assessing the purity of **CGS 21680 sodium** salt. Optimization may be required based on the specific HPLC system and column used.

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- Gradient:

Time (min)	% Mobile Phase B
0	10
20	90
25	90
26	10

| 30 | 10 |

- Flow Rate: 1.0 mL/min.
- Detection: UV at 292 nm[9].
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve the **CGS 21680 sodium** salt in DMSO to a concentration of 1 mg/mL.

Protocol 2: Identity Confirmation by Mass Spectrometry

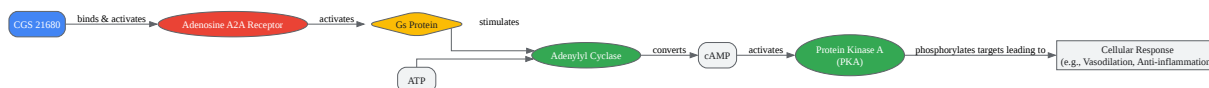
- Technique: Electrospray Ionization Mass Spectrometry (ESI-MS).
- Mode: Positive ion mode is expected to show the protonated molecule $[M+H]^+$. The sodium salt may also show the sodiated adduct $[M+Na]^+$. The free acid form of CGS 21680 has a molecular weight of approximately 499.5 g/mol .
- Sample Preparation: Prepare a dilute solution of **CGS 21680 sodium** salt in a suitable solvent compatible with ESI-MS, such as methanol or acetonitrile/water.

Troubleshooting Guides

HPLC Analysis Troubleshooting

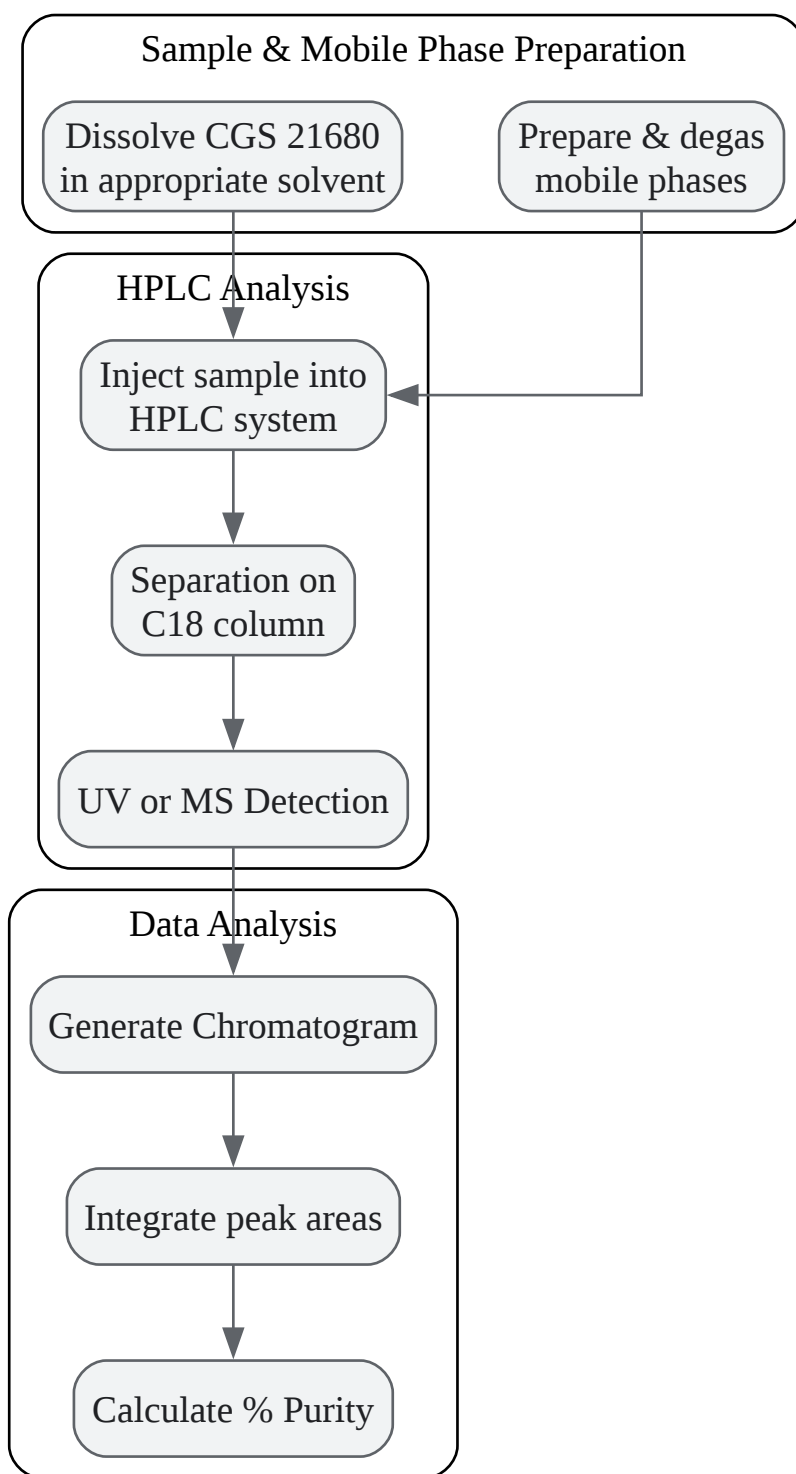
Issue	Potential Cause	Troubleshooting Steps
Peak Tailing	- Silanol interactions with the basic amine groups in CGS 21680.- Column degradation.	- Use a mobile phase with a lower pH (e.g., add 0.1% formic acid or TFA).- Use a well-end-capped HPLC column.- Consider using a column with a different stationary phase.- Replace the column if it is old or has been used extensively with harsh mobile phases.
Poor Resolution	- Inappropriate mobile phase composition.- Column overload.	- Optimize the gradient slope to better separate closely eluting peaks.- Try a different organic modifier (e.g., methanol instead of acetonitrile).- Reduce the sample concentration or injection volume.
Ghost Peaks	- Contamination in the mobile phase or injection solvent.- Carryover from previous injections.	- Use fresh, high-purity solvents for the mobile phase.- Ensure the sample is fully dissolved in a clean solvent.- Run a blank injection of the solvent to check for contamination.- Clean the injector and sample loop.
Inconsistent Retention Times	- Fluctuations in mobile phase composition or flow rate.- Temperature variations.	- Ensure the mobile phase is well-mixed and degassed.- Check the HPLC pump for leaks or pressure fluctuations.- Use a column oven to maintain a consistent temperature.

Visualizations



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Caption: Simplified signaling pathway of the Adenosine A2A receptor activated by CGS 21680.



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Caption: Experimental workflow for HPLC-based purity analysis of **CGS 21680 sodium** salt.

Caption: Logical workflow for troubleshooting unexpected HPLC results.

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